

Technical Guide: 1-(Benzyloxy)-4-(2-bromoethoxy)benzene

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Compound of Interest

Compound Name: 1-(Benzyloxy)-4-(2-bromoethoxy)benzene

CAS No.: 3351-59-5

Cat. No.: B1278185

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Optimization, Synthesis, and Safety Protocols for Medicinal Chemistry

Part 1: Executive Summary & Strategic Utility

1-(Benzyloxy)-4-(2-bromoethoxy)benzene (CAS 3351-59-5) serves as a bifunctional "linker" scaffold.^[1] Its structural value lies in its orthogonality: it possesses a benzyl ether (a robust protecting group removable via hydrogenolysis) and a primary alkyl bromide (a reactive electrophile for SN2 coupling).

This molecule is frequently employed to introduce the 4-(benzyloxy)phenoxyethyl moiety into amine-containing heterocycles (e.g., indoles, thiophenes) during the synthesis of SERMs like Bazedoxifene or Raloxifene analogs.^[1] The spacer length (ethyl) is critical for receptor binding affinity in these drug classes.

Chemical Identity & Physical Constants^{[1][2][3]}

Property	Data
CAS Number	3351-59-5
IUPAC Name	1-(2-Bromoethoxy)-4-(phenylmethoxy)benzene
Molecular Formula	C ₁₅ H ₁₅ BrO ₂
Molecular Weight	307.19 g/mol
Physical State	White to off-white crystalline solid
Melting Point	85 – 87 °C
Boiling Point	~406 °C (Predicted)
Solubility	Soluble in DCM, EtOAc, THF; Insoluble in water
SMILES	<chem>BrCCOc1ccc(OCc2ccccc2)cc1</chem>

Part 2: Critical Safety & Handling (The "Smart" MSDS)

Unlike standard MSDS documents that list generic hazards, this section analyzes the mechanistic risks associated with the functional groups present.

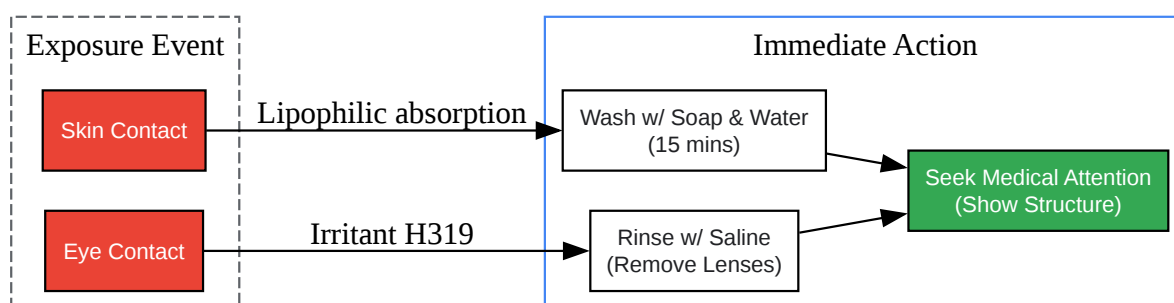
Mechanistic Toxicology[1]

- **Alkylating Potential:** The primary alkyl bromide (-CH₂CH₂Br) is a potent alkylating agent.[1] It can react with nucleophilic residues in biological macromolecules (DNA/Proteins), posing a risk of sensitization and long-term toxicity.
- **Dust Hazard:** As a solid with a melting point of 85–87 °C, it can generate fine dust during weighing. Inhalation facilitates rapid systemic absorption due to its lipophilicity.

Handling Protocol

Hazard Domain	Risk Mechanism	Mitigation Strategy
Skin Contact	Lipophilic alkyl bromide penetrates skin; potential sensitizer.[1]	Double Gloving: Nitrile (outer) + Laminate (inner) recommended. Change immediately upon splash.
Inhalation	Solid dust inhalation leads to mucous membrane irritation (H335).[1]	Engineering Control: Handle exclusively in a chemical fume hood or powder containment enclosure.
Reactivity	Reacts violently with strong oxidizers; hydrolyzes slowly in moisture.[1]	Store under inert gas (Argon/Nitrogen) in a desiccator.

Emergency Response Logic



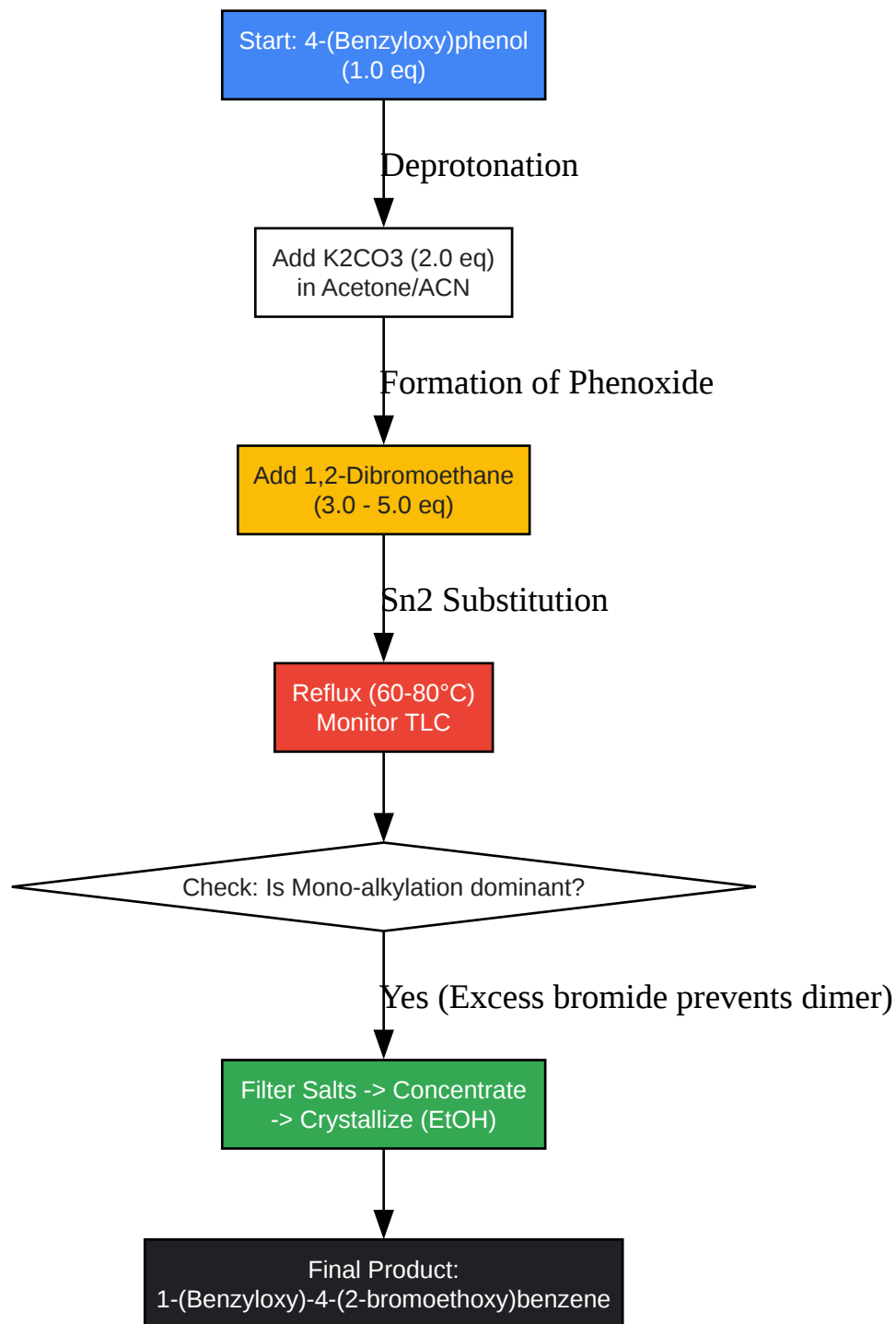
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Figure 1: Emergency response logic flow emphasizing immediate decontamination due to lipophilic absorption properties.[1]

Part 3: Synthesis Protocol (Self-Validating)

Objective: Synthesize **1-(benzyloxy)-4-(2-bromoethoxy)benzene** via Williamson Ether Synthesis. Precursor: 4-(Benzyloxy)phenol (Hydroquinone monobenzyl ether).[1] Reagent: 1,2-Dibromoethane (used in excess to prevent polymerization/dimerization).[1]

Reaction Mechanism & Workflow



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Figure 2: Synthesis workflow highlighting the critical excess of dibromoethane to favor mono-alkylation.

Step-by-Step Methodology

- Setup:
 - Equip a 3-neck round-bottom flask with a magnetic stir bar, reflux condenser, and nitrogen inlet.[\[1\]](#)
 - Charge with 4-(benzyloxy)phenol (1.0 equiv) and anhydrous acetonitrile (10 mL/g).[\[1\]](#)
 - Add Potassium Carbonate (K_2CO_3) (2.0 equiv). Observation: The suspension may turn slightly yellow as the phenoxide forms.
- Reagent Addition (Critical Step):
 - Add 1,2-Dibromoethane (3.0 to 5.0 equiv).[\[1\]](#)
 - Why Excess? A large excess is statistically required to ensure the phenoxide attacks a free dibromide molecule rather than the product (which would lead to the unwanted dimer: 1,2-bis(4-benzyloxyphenoxy)ethane).[\[1\]](#)
- Reaction:
 - Heat to reflux (approx. 80 °C for ACN) for 12–24 hours.
 - TLC Monitoring: Mobile phase 20% EtOAc in Hexanes. Product R_f will be higher than the starting phenol.
- Workup & Purification:
 - Cool to room temperature. Filter off the inorganic salts (KBr/K_2CO_3).
 - Concentrate the filtrate under reduced pressure to remove solvent and excess 1,2-dibromoethane (bp 131 °C; vacuum required).
 - Crystallization: Recrystallize the crude solid from hot Ethanol or a Heptane/EtOAc mixture.
 - Yield Target: 75–85%.

Part 4: Quality Control & Analytical Validation[1]

To validate the identity and purity of the synthesized compound, compare spectral data against these diagnostic signals.

Nuclear Magnetic Resonance (NMR)[1][3]

- ^1H NMR (CDCl_3 , 400 MHz):
 - δ 7.30–7.45 (m, 5H): Benzyl aromatic protons.
 - δ 6.90 (d, 2H) & 6.85 (d, 2H): Para-substituted benzene ring (AA'BB' system).
 - δ 5.05 (s, 2H): Benzylic methylene ($\text{Ph-CH}_2\text{-O-}$).[\[1\]](#)
 - δ 4.25 (t, 2H): Ethoxy methylene ($-\text{O-CH}_2\text{-CH}_2\text{-Br}$).[\[1\]](#)
 - δ 3.60 (t, 2H): Bromo-methylene ($-\text{CH}_2\text{-CH}_2\text{-Br}$).[\[1\]](#)
 - Note: The triplet at 3.60 ppm is diagnostic for the terminal bromide. If this shifts or disappears, check for dimerization or hydrolysis.

Purity Specification

- HPLC Purity: >98.0% (Area %).
- Water Content: <0.5% (Karl Fischer).
- Appearance: White crystalline powder (Yellowing indicates oxidation of the phenol residue).

References

- PubChem. (n.d.). 1-(2-Bromoethoxy)-4-phenylmethoxybenzene (Compound).[\[1\]](#)[\[2\]](#) National Library of Medicine. Retrieved February 7, 2026, from [\[Link\]](#)

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Sources

- [1. 5544-60-5\[1-\(Benzyloxy\)-4-\(bromomethyl\)benzene\]BLD Pharm \[bldpharm.com\]](#)
- [2. zinc bromide suppliers USA \[americanchemicalsuppliers.com\]](#)
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